

# Proper Disposal of Iodomethane-13C: A Step-by-Step Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Iodomethane-13C

Cat. No.: B121761

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This guide provides essential safety and logistical information for the proper disposal of **Iodomethane-13C**, a compound frequently used by researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

### Crucial Distinction: Stable vs. Radioactive Isotopes

It is imperative to understand that **Iodomethane-13C** is labeled with Carbon-13, a stable, non-radioactive isotope.<sup>[1][2]</sup> Therefore, it should not be disposed of as radioactive waste. The disposal procedures for stable isotope-labeled compounds are dictated by the chemical properties of the molecule itself, in this case, Iodomethane.<sup>[2][3]</sup> The waste is classified and handled as hazardous chemical waste.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that all safety protocols for handling **Iodomethane-13C** are strictly followed. This substance is considered hazardous.<sup>[4]</sup> It is toxic if swallowed or inhaled, harmful in contact with skin, and can cause serious eye irritation.<sup>[4]</sup>

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles or a face shield, a lab coat, and chemical-resistant gloves.<sup>[5]</sup>
- **Ventilation:** Handle the compound exclusively in a well-ventilated area or under a chemical fume hood to avoid breathing vapors.<sup>[5]</sup>

- **Avoid Contact:** Prevent all personal contact, including inhalation and contact with skin and eyes.[4]
- **Contaminated Clothing:** Immediately remove any clothing that becomes contaminated and launder it separately before reuse.[4]
- **Spill Cleanup:** In case of a spill, evacuate the area. For cleanup, wear full protective equipment. Contain and absorb the spill with inert material like sand or vermiculite, then collect it in a suitable, closed container for disposal. Do not let the product enter drains.

## Step-by-Step Disposal Procedure

The disposal of **Iodomethane-13C** must comply with all local, regional, and national hazardous waste regulations.[5]

**Step 1: Waste Identification and Classification** The first step is to correctly classify the waste. Iodomethane is a hazardous substance. According to the US Environmental Protection Agency (EPA), it is assigned the following waste numbers:

- **D003:** For reactivity.[4]
- **U138:** When it is a discarded commercial chemical product, container residue, or spill residue.

**Step 2: Waste Segregation** Proper segregation is critical to prevent dangerous chemical reactions.

- **Do Not Mix:** Do not mix **Iodomethane-13C** waste with other waste streams, especially incompatible materials like strong oxidizing agents.[4]
- **Original Containers:** Whenever possible, leave the chemical waste in its original container. This ensures it is clearly identified and avoids contamination.

**Step 3: Packaging and Labeling** Proper packaging and labeling are essential for safe transport and disposal.

- **Containers:** Ensure the waste container is securely sealed and not damaged.[4] Check for any bulging, and if found, vent the container periodically and with extreme caution.[4] Do not

use aluminum or galvanized containers.<sup>[4]</sup>

- Labeling: Label the waste container clearly. The label should include:
  - The full chemical name: "**Iodomethane-13C**"
  - The words "Hazardous Waste"
  - The specific hazards (e.g., Toxic, Flammable)
  - The relevant EPA waste codes (D003, U138)

**Step 4: Temporary Storage** Store the packaged waste in a designated, secure area while awaiting pickup.

- Location: The storage area should be a cool, dry, and well-ventilated space, away from heat or ignition sources.
- Access: The area should be locked or otherwise accessible only to authorized personnel.

**Step 5: Arrange for Disposal** Hazardous waste must be handled by appropriately trained personnel and certified companies.<sup>[3]</sup>

- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal contractor to schedule a pickup.
- Documentation: Complete any required waste disposal forms or manifests provided by your EHS department or the disposal company.

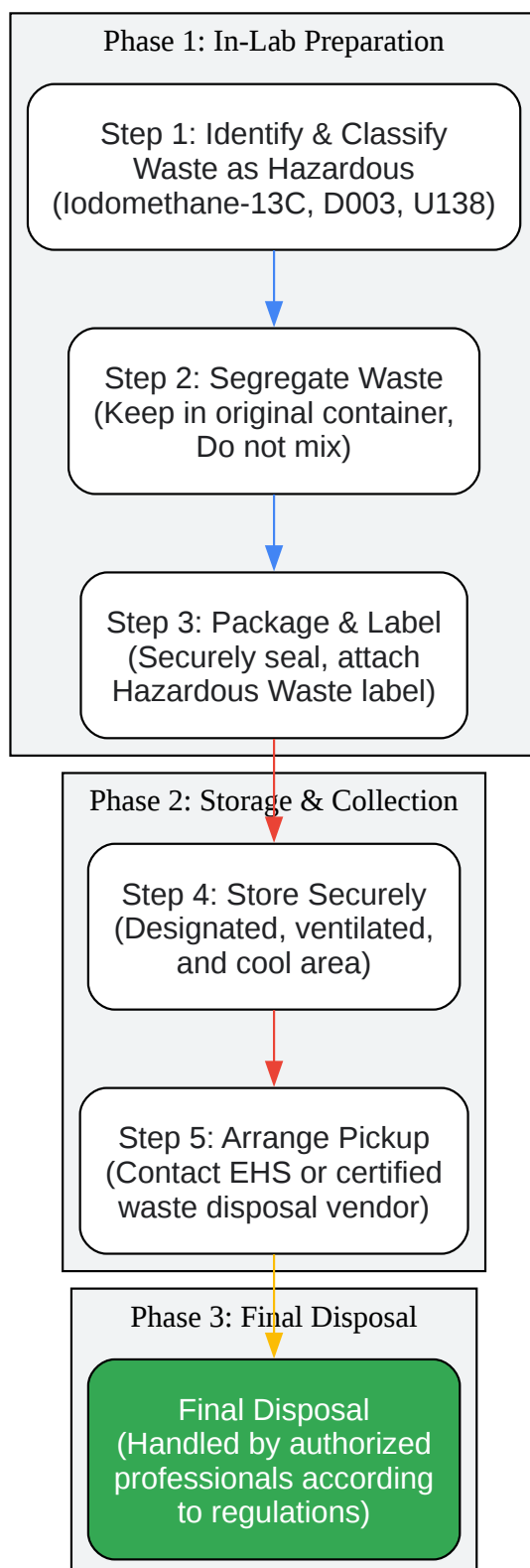
## Summary of Key Data

The following table summarizes essential quantitative and classification data for **Iodomethane-13C**.

Parameter	Data	Citation
Chemical Formula	$^{13}\text{CH}_3\text{I}$	[6]
CAS Number	4227-95-6	[6]
Molecular Weight	142.93 g/mol	[6]
Physical Form	Liquid	
Density	2.340 g/mL at 25 °C	
Boiling Point	42 °C	
Vapor Pressure	332 mmHg (at 20 °C)	
US EPA Waste Number	D003 (Reactivity), U138 (Toxic Waste)	
Hazard Class	6.1 (Toxic)	
Storage Temperature	2-8°C	

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Iodomethane-13C**.



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Caption: Logical workflow for the proper disposal of **Iodomethane-13C**.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)